

# Technical Guide: 4-(Cyanomethyl)benzoic Acid (CAS No. 50685-26-2)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Cyanomethyl)benzoic acid

Cat. No.: B181657

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Cyanomethyl)benzoic acid**, a versatile chemical intermediate. The information is curated for professionals in research and development, with a focus on its chemical properties, synthesis, and potential applications.

## Chemical and Physical Properties

**4-(Cyanomethyl)benzoic acid**, also known as 4-Carboxyphenylacetonitrile, is a bifunctional molecule containing both a carboxylic acid and a nitrile group.<sup>[1]</sup> These functional groups make it a valuable building block in the synthesis of more complex molecules. Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	50685-26-2	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	161.16 g/mol	<a href="#">[2]</a>
Melting Point	196 °C	<a href="#">[1]</a>
Boiling Point (Predicted)	361.6 ± 25.0 °C	
Density (Predicted)	1.257 ± 0.06 g/cm <sup>3</sup>	
pKa (Predicted)	4.04 ± 0.10	
Appearance	Crystalline solid	
Solubility	Soluble in polar organic solvents like methanol. <a href="#">[3]</a> Limited solubility in water.	

## Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **4-(Cyanomethyl)benzoic acid** is not readily available in the searched literature, a plausible synthetic route can be constructed based on established organic chemistry principles and analogous transformations of similar molecules. A common approach involves the cyanation of a suitable starting material, such as 4-(bromomethyl)benzoic acid or its ester, followed by hydrolysis if an ester is used.

## Experimental Protocol: Synthesis of 4-(Cyanomethyl)benzoic acid

This protocol is a representative example based on common organic synthesis techniques.

### Materials:

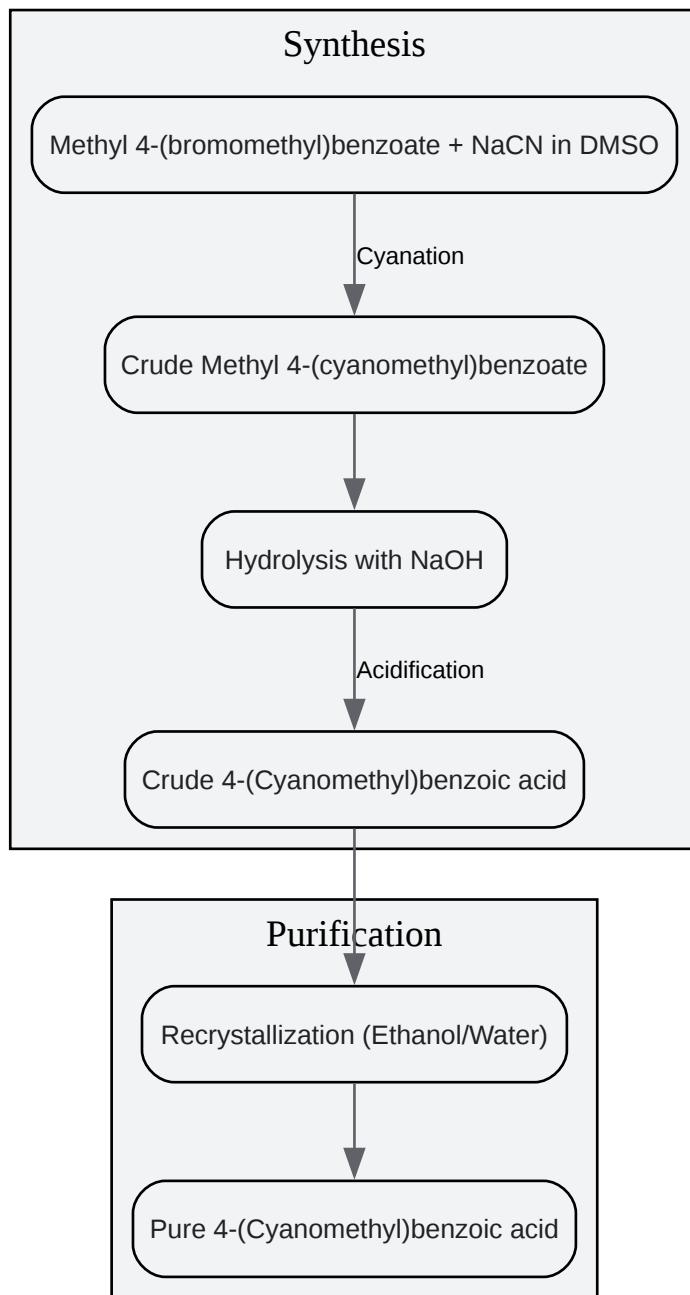
- Methyl 4-(bromomethyl)benzoate
- Sodium cyanide (NaCN)

- Dimethyl sulfoxide (DMSO)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- Cyanation: In a round-bottom flask, dissolve methyl 4-(bromomethyl)benzoate in DMSO. Add sodium cyanide portion-wise while stirring at room temperature. The reaction is typically monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Pour the reaction mixture into water and extract with ethyl acetate. Wash the combined organic layers with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude methyl 4-(cyanomethyl)benzoate.
- Hydrolysis: Dissolve the crude ester in a mixture of methanol and water. Add a solution of sodium hydroxide and heat the mixture to reflux. Monitor the reaction by TLC until the ester is fully hydrolyzed.
- Acidification and Isolation: Cool the reaction mixture and remove the methanol under reduced pressure. Dilute the remaining aqueous solution with water and acidify with hydrochloric acid until a precipitate forms.
- Purification: Collect the precipitate by filtration, wash with cold water, and dry under vacuum. The crude **4-(cyanomethyl)benzoic acid** can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.

## Experimental Workflow: Synthesis and Purification



[Click to download full resolution via product page](#)

A flowchart illustrating the synthesis and purification of **4-(Cyanomethyl)benzoic acid**.

## Applications in Research and Drug Development

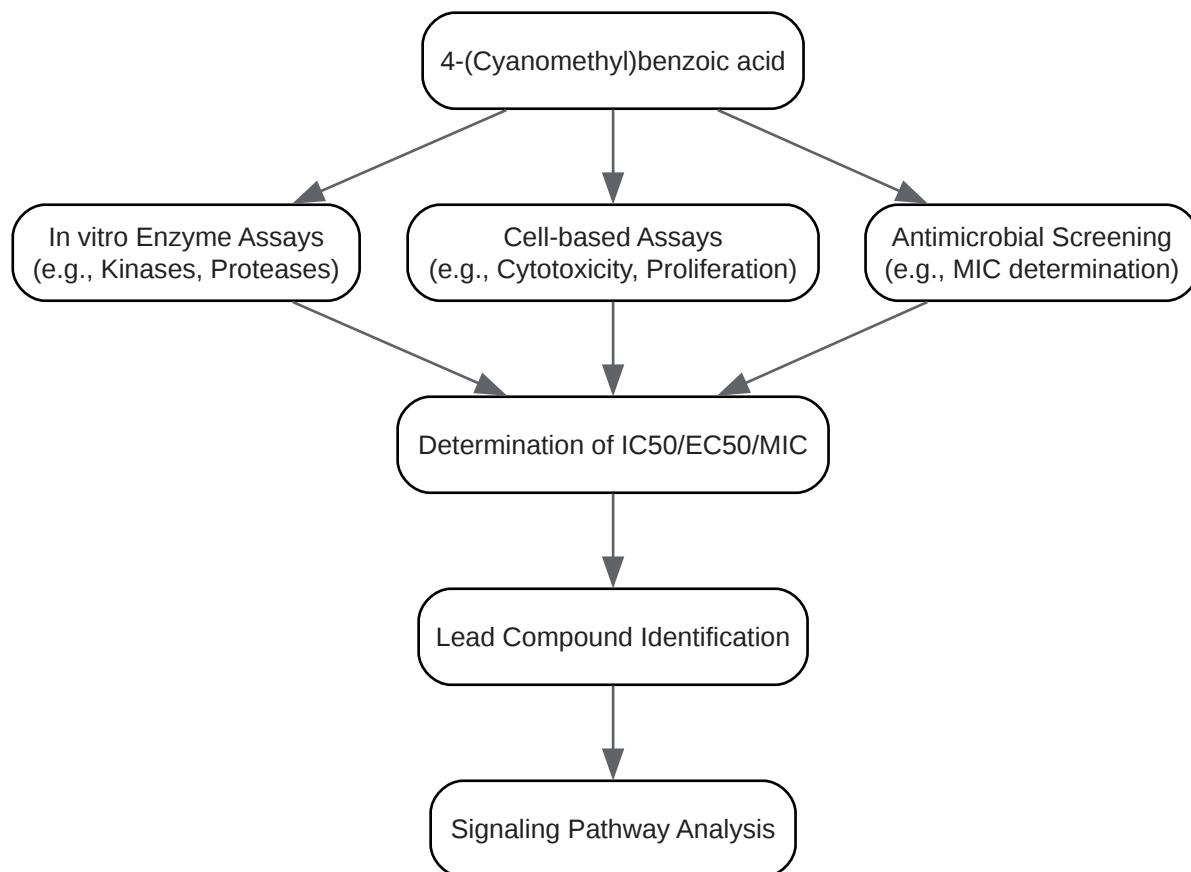
**4-(Cyanomethyl)benzoic acid** is primarily utilized as an intermediate in organic synthesis. Its bifunctional nature allows for a variety of chemical transformations, making it a valuable precursor for the synthesis of pharmaceuticals, agrochemicals, and dyes.

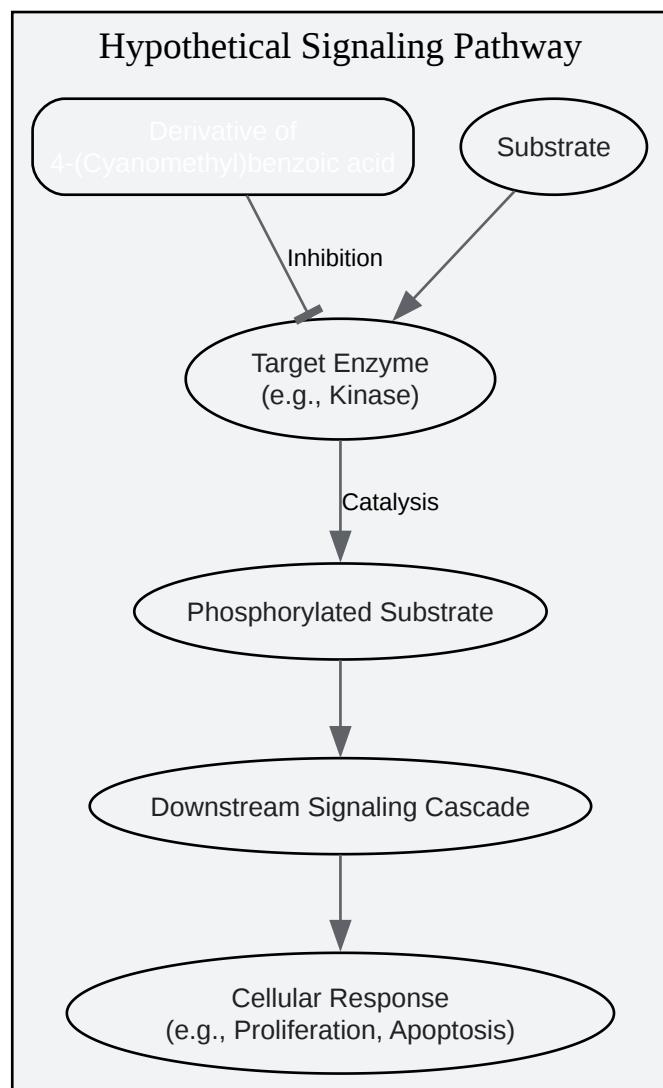
Derivatives of benzoic acid are known to possess a wide range of biological activities. For instance, some benzoic acid derivatives have been investigated for their antifungal properties, targeting enzymes like CYP53.<sup>[4]</sup> Additionally, derivatives of the structurally related 4-aminobenzoic acid have shown antimicrobial and cytotoxic activities.<sup>[5]</sup>

While specific biological activity data such as IC<sub>50</sub> or Ki values for **4-(Cyanomethyl)benzoic acid** itself were not found in the reviewed literature, its role as a building block suggests its incorporation into larger molecules that may exhibit significant biological effects.

## Potential Screening Workflow for Biological Activity

The following diagram illustrates a general workflow for screening the biological activity of a compound like **4-(Cyanomethyl)benzoic acid**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 50685-26-2 Cas No. | 4-(Cyanomethyl)benzoic acid | Apollo [store.apolloscientific.co.uk]

- 2. 4-(Cyanomethyl)benzoic acid | C9H7NO2 | CID 270871 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. 4-Cyanobenzoic Acid|98%|CAS 619-65-8 [benchchem.com]
- 4. Benzoic acid derivatives with improved antifungal activity: Design, synthesis, structure-activity relationship (SAR) and CYP53 docking studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 4-Aminobenzoic Acid Derivatives: Converting Folate Precursor to Antimicrobial and Cytotoxic Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 4-(Cyanomethyl)benzoic Acid (CAS No. 50685-26-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181657#4-cyanomethyl-benzoic-acid-cas-number]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)